

# Comparative Toxicity and Environmental Impact of Emerging Plasticizers

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## Compound Focus: 2-Butoxyethyl oleate

CAS No.: 109-39-7

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Plasticizer (Abbreviation)	Reported Toxicity Concerns	Reported Environmental Impact	Evidence & Notes
Tris(2-ethylhexyl) trimellitate (TOTM)	Potential endocrine disruptor [1].	Found in river sediments; suspected persistent, bioaccumulative, and toxic (PBT) properties [1] [2].	Data is limited; identified as a potential "regrettable substitution" [1].
Di(2-propylheptyl) phthalate (DPHP)	Potential endocrine disruptor [1].	Found in rivers; suspected PBT properties; rapidly released from PVC under wave action [1] [2].	Data is limited; identified as a potential "regrettable substitution" [1].
Acetyl tributyl citrate (ATBC)	Potential endocrine disrupting properties [1].	Potential toxicity to aquatic species [1].	-
Diisononyl cyclohexane-1,2-dicarboxylate (DINCH)	Potential endocrine disrupting properties [1].	Potential toxicity to aquatic species [1].	-

Plasticizer (Abbreviation)	Reported Toxicity Concerns	Reported Environmental Impact	Evidence & Notes
Tris(2-ethylhexyl) phosphate (TEHP)	Potential endocrine disrupting properties [1].	Potential toxicity to aquatic species; field studies show potential for bioaccumulation and biomagnification [1].	-
Bis(2-ethylhexyl) adipate (DEHA)	-	Potential toxicity to aquatic species [1].	-
Bis(2-ethylhexyl) terephthalate (DEHT)	-	Potential toxicity to aquatic species [1].	-
Epoxidized soybean oil (ESBO)	Potentially safer / less toxic profile [1].	Potentially safer / less toxic profile [1].	Classified as a less hazardous option.
Glycerin triacetate (GTA)	Potentially safer / less toxic profile [1].	Potentially safer / less toxic profile [1].	Classified as a less hazardous option.
Diisononyl adipate (DINA)	Data lacking [1].	Data lacking [1].	More research is needed.
Alkylsulfonic phenyl ester (ASE)	Data lacking [1].	Data lacking [1].	More research is needed.

## Key Experimental Methods for Assessment

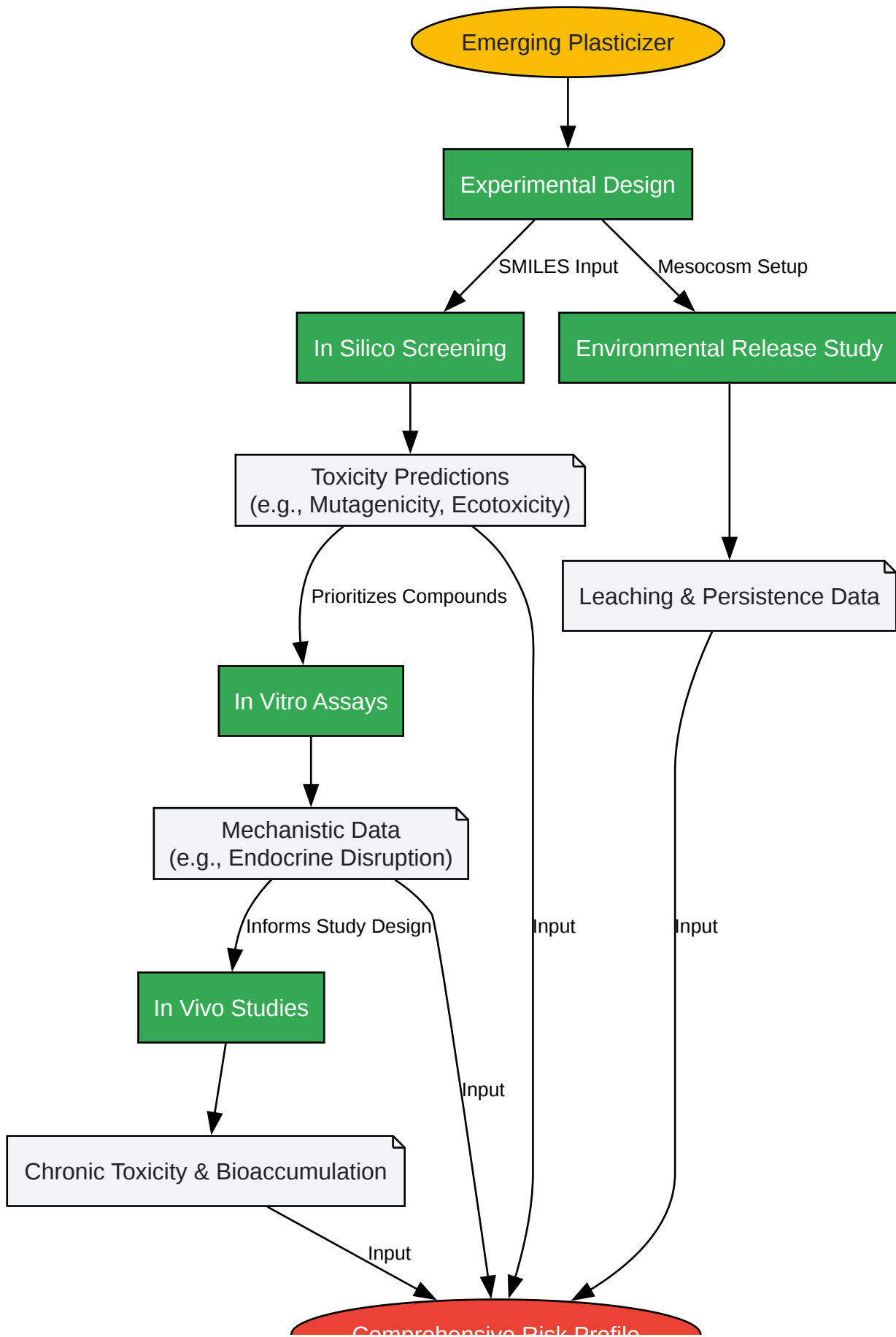
The assessment of plasticizers relies on a combination of methods. Here are detailed protocols for key approaches cited in the literature:

- **Mesocosm Experiments for Environmental Release:** A 2025 study used an artificial outdoor wave and pond system to simulate the release of plasticizers from PVC under near-natural conditions [2].

- **Methodology:** Standardized PVC test objects containing DPHP or TOTM were exposed in wave mesocosms (with mechanical stress), stagnant ponds, and a dry gravel bed (weathering) for 181 days [2].
  - **Measurements:** Researchers quantified plasticizer concentrations in surrounding water and sediment samples over time using chemical analysis (implied by the use of internal standards and stock solutions). They also tracked mass variation and plasticizer content in the PVC objects themselves [2].
  - **Key Finding:** Mechanical stress from waves caused rapid fragmentation and release of plasticizers, leading to significant environmental concentrations, unlike in stagnant water [2].
- **In Silico (Web Tool) Toxicity Prediction:** A 2022 study evaluated the use of various web applications to predict toxicological endpoints, reducing reliance on animal testing [3].
    - **Methodology:** The two-dimensional structures of plasticizers were drawn and converted into a **Simplified Molecular-Input Line-Entry System (SMILES)** format [3].
    - **Tools & Endpoints:**
      - **Mutagenicity:** Predicted using the **LAZAR** web server, which is based on experimental AMES test data [3].
      - **Carcinogenicity:** Assessed using the **CarcinoPred-EL** web application [3].
      - **Ecotoxicity:** The **VEGA** platform was used with its **Sarpy/IRFMN** model to predict acute toxicity for fish, and a **KNN/IRFMN** model to predict honey bee toxicity [3].
    - **Application:** These tools help prioritize the most hazardous compounds for further, more costly in vitro or in vivo testing [3].

## Toxicity Assessment Workflow

The following diagram illustrates a generalized workflow for evaluating the toxicity of emerging plasticizers, integrating the methodologies discussed.



## Comprehensive Risk Profile

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## Critical Research Gaps and the Problem of "Regrettable Substitution"

A major consensus in the recent literature is the concerning lack of scientific data for many plasticizers marketed as "green" or "safe" alternatives [1] [3]. This has led to a phenomenon known as "**regrettable substitution**," where a banned or restricted chemical is replaced by another with a similar, yet less understood, hazard profile [1].

- **Widespread Data Gaps:** As shown in the table, for many compounds (e.g., DINA, ASE), there is a great lack of information on both health and ecological effects [1].
- **Bioaccumulation Potential:** Many alternative plasticizers have logKow values (a measure of lipophilicity) comparable to those of legacy phthalates, indicating a **potential for bioaccumulation** in fatty tissues and movement up the food chain. However, for most compounds, there is a lack of actual bioaccumulation studies to confirm this risk [1].
- **Safer Alternatives Exist:** The review does identify a few alternatives, such as **epoxidized soybean oil (ESBO)** and **glycerin triacetate (GTA)**, which are currently considered to have potentially safer or less toxic profiles [1].

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## References

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